

Essential Safety and Logistical Information for Handling S63845

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Compound of Interest

Compound Name: S63845

Cat. No.: B610636

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This guide provides crucial safety protocols, operational procedures, and disposal plans for the potent and selective MCL1 inhibitor, **S63845**. Adherence to these guidelines is essential for ensuring personnel safety and maintaining experimental integrity in a research environment. While some safety data sheets (SDS) may state that no special handling measures are required, the potent bioactivity of **S63845** necessitates a cautious approach consistent with handling hazardous compounds.

I. Compound Data and Properties

Proper handling and experimental design begin with a thorough understanding of the compound's physical and chemical properties.

Table 1: Chemical and Physical Properties of **S63845**

Property	Value
Chemical Name	α (R)-[[[(5S)-5-[3-chloro-2-methyl-4-[2-(4-methyl-1-piperazinyl)ethoxy]phenyl]-6-(5-fluoro-2-furanyl) thieno[2,3-d]pyrimidin-4-yl]oxy]-2-[[1-(2,2,2-trifluoroethyl)-1H-pyrazol-5-yl]methoxy]-benzenepropanoic acid[1]
CAS Number	1799633-27-4[1][2][3][4]
Molecular Formula	C ₃₉ H ₃₇ ClF ₄ N ₆ O ₆ S[1][3][4]
Molecular Weight	829.26 g/mol [3][4]
Appearance	Solid powder[3]
Purity	>99% by HPLC[3]

Table 2: Solubility of **S63845**

Solvent	Solubility
DMSO	≥30 mg/mL[1]
DMF	30 mg/mL[1]
Ethanol	30 mg/mL[1]
Ethanol:PBS (pH 7.2) (1:7)	0.1 mg/mL[1]
Water	Insoluble

Table 3: Storage and Stability

Condition	Duration
Solid Powder at -20°C	≥ 4 years[1]
In Solvent at -80°C	1 year
In Solvent at -20°C	1 month

II. Personal Protective Equipment (PPE)

Given the potent nature of **S63845** as an MCL1 inhibitor, a comprehensive PPE protocol is mandatory to prevent exposure through inhalation, dermal contact, or accidental ingestion.

Table 4: Recommended Personal Protective Equipment for Handling **S63845**

PPE Category	Item	Specifications and Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove cuff should extend over the gown sleeve. This provides an extra layer of protection, and the outer glove can be removed immediately if contaminated.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric (e.g., polyethylene-coated). This protects skin and clothing from contamination.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles, especially when handling the powder form or preparing solutions, to protect against splashes and aerosolized particles.
Respiratory Protection	N95 Respirator (or higher)	A NIOSH-approved N95 or higher-rated respirator is crucial when handling the solid compound outside of a containment system to prevent inhalation of fine particles.
Foot Protection	Disposable Shoe Covers	Should be worn in the designated handling area and removed before exiting to prevent the spread of contamination.

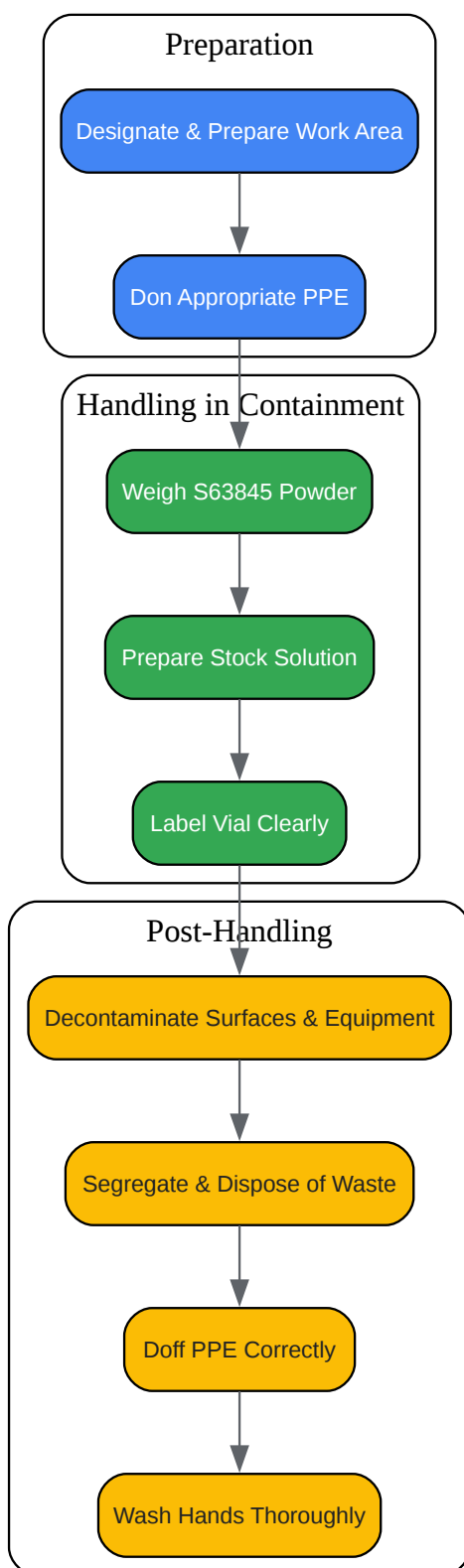
III. Operational Plans: Safe Handling and Experimental Workflow

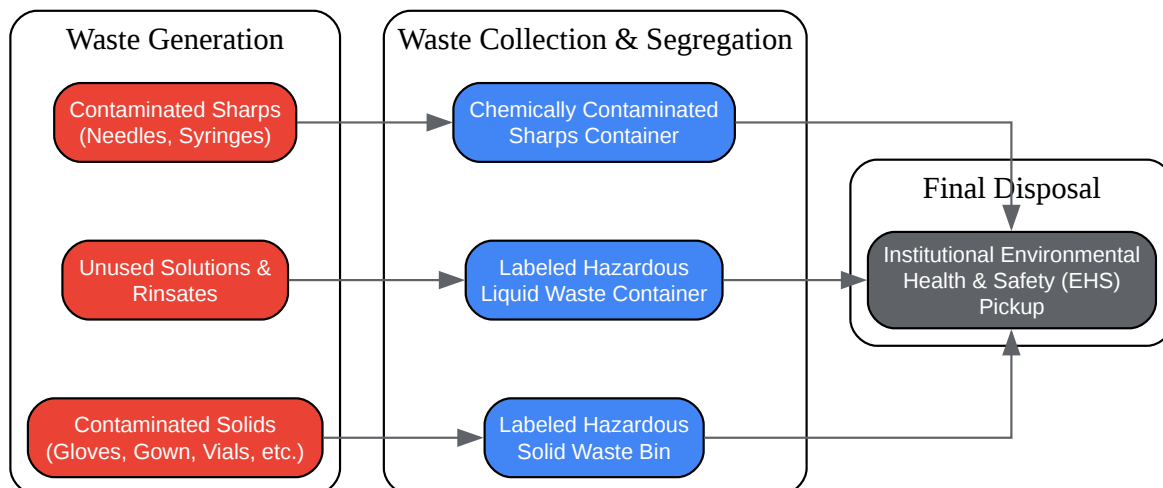
A systematic approach to handling **S63845** is critical to minimize exposure risk. All handling of the solid compound and preparation of stock solutions should be performed within a certified chemical fume hood or a ventilated balance enclosure.

Step-by-Step Handling Procedure:

- Preparation:
 - Designate a specific area for handling **S63845**.
 - Ensure a chemical spill kit is readily accessible.
 - Decontaminate the work surface before and after use.
 - Assemble all necessary equipment (e.g., weigh paper, spatulas, vials, solvents) within the containment area.
 - Weighing the Compound:
 - Don all required PPE as outlined in Table 4.
 - Tare the balance with the weigh paper or vessel.
 - Carefully dispense the desired amount of **S63845** powder. Avoid creating dust.
 - Close the primary container securely.
 - Solution Preparation:
 - Add the appropriate solvent to the vessel containing the weighed **S63845**.
 - Gently swirl or vortex to dissolve. Sonication may be used to aid dissolution if necessary.
- [5]

- Clearly label the solution with the compound name, concentration, solvent, date, and your initials.
- Post-Handling:
 - Decontaminate all surfaces and equipment that came into contact with **S63845**.
 - Dispose of all contaminated materials as hazardous waste according to the disposal plan.
 - Remove PPE in the correct order to avoid self-contamination (e.g., outer gloves, gown, inner gloves).
 - Wash hands thoroughly with soap and water.





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